

3-Methoxyphenylacetic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3-Methoxyphenylacetic acid

Cat. No.: B1664608

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An In-depth Technical Guide to 3-Methoxyphenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methoxyphenylacetic acid**, a key organic compound with applications in various scientific fields. This document details its chemical and physical properties, synthesis and purification protocols, and its role as a phytotoxin, providing valuable information for researchers in organic synthesis, agriculture, and drug development.

Core Chemical Data

3-Methoxyphenylacetic acid, also known as m-methoxyphenylacetic acid, is a carboxylic acid derivative of anisole. Its fundamental properties are summarized below.



Property	Value	Reference(s)
CAS Number	1798-09-0	[1]
Molecular Formula	С9Н10О3	[1]
Molecular Weight	166.17 g/mol	[1]
Appearance	White to off-white solid/flakes	[1]
Melting Point	65-69 °C	[1]
Boiling Point	306 °C	[1]
Solubility	Soluble in chloroform and ethyl acetate; slightly soluble in water.	[1]
рКа	4.19 ± 0.10 (Predicted)	[1]

Synthesis and Purification

Several methods for the synthesis of **3-Methoxyphenylacetic acid** have been reported, each with distinct advantages and disadvantages.

Synthesis Method	Starting Materials	Key Reagents	Reported Yield	Notes
Benzyl Cyanide Hydrolysis	3-Methoxybenzyl chloride	Sodium cyanide, Sulfuric acid	High (hydrolysis step)	Involves highly toxic sodium cyanide.
Phenylacetamide Hydrolysis	Styrene	Ammonia, Sulfur	-	An alternative route to related aryl-acetic acids.
Carbonylation	3-Methoxybenzyl chloride	Carbon monoxide, Catalyst	-	Requires a carbonylation catalyst.



A detailed experimental protocol for the synthesis via the hydrolysis of 3-methoxybenzyl cyanide is as follows:

Experimental Protocol: Synthesis via Benzyl Cyanide Hydrolysis

- Cyanation: React 3-methoxybenzyl chloride with sodium cyanide in a suitable solvent to produce 3-methoxyphenylacetonitrile.
- Hydrolysis: The resulting 3-methoxyphenylacetonitrile is then hydrolyzed using dilute sulfuric acid.
- Work-up: The reaction mixture is cooled, and the precipitated 3-Methoxyphenylacetic acid is collected.
- Purification: The crude product can be purified by crystallization from water or aqueous ethanol.[1]

Analytical Characterization

The identity and purity of **3-Methoxyphenylacetic acid** can be confirmed using various analytical techniques.

Analytical Technique	Key Observations
¹ H NMR (400 MHz, CDCl ₃)	δ 7.27 – 7.21 (m, 1H), 6.89 – 6.79 (m, 3H), 3.79 (s, 3H), 3.61 (s, 2H)
¹³ C NMR (101 MHz, CDCl ₃)	δ 177.8, 159.7, 134.6, 129.6, 121.7, 115.0, 112.8, 55.2, 41.1
Infrared (IR)	Characteristic peaks for O-H (broad), C=O, and C-O stretching.
Mass Spectrometry (MS)	Molecular ion peak and characteristic fragmentation patterns.



Experimental Protocol: Isolation and Identification from Rhizoctonia solani

The following protocol outlines the isolation and identification of **3-Methoxyphenylacetic acid** from a culture of the fungus Rhizoctonia solani.[2][3]

- Extraction: The fungal culture is extracted with an appropriate organic solvent.
- Chromatography: The extract is subjected to thin-layer chromatography (TLC) and highperformance liquid chromatography (HPLC) for purification.
- Structural Elucidation: The purified compound is then analyzed using infrared spectroscopy (IR), and nuclear magnetic resonance (NMR) spectroscopy to confirm its structure as **3 Methoxyphenylacetic acid**.[2][3]

Biological Activity: Phytotoxicity

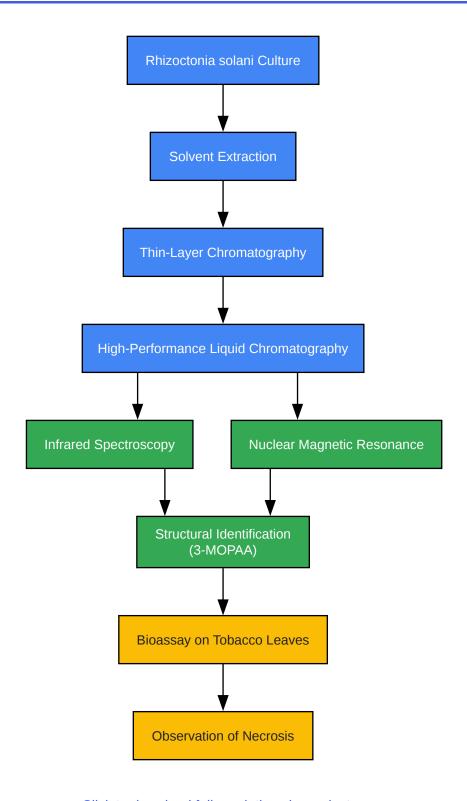
3-Methoxyphenylacetic acid has been identified as a phytotoxin produced by the plant pathogenic fungus Rhizoctonia solani.[2][3] It has been shown to cause necrosis in tobacco leaves and reduce the growth and symbiotic N₂-fixation activity in soybeans.[4]

The proposed mechanism suggests that **3-Methoxyphenylacetic acid** is a derivative of phenylacetic acid (PAA), a known plant auxin.[2][3][5] The fungus likely synthesizes PAA, which is then modified by enzymes such as hydroxylases or methylases to produce the more phytotoxic **3-Methoxyphenylacetic acid**.[2][3]









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- To cite this document: BenchChem. [3-Methoxyphenylacetic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664608#3-methoxyphenylacetic-acid-cas-number-and-molecular-weight]

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